

# 2-Amino-6-methoxybenzonitrile molecular weight and formula

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## Compound of Interest

Compound Name: 2-Amino-6-methoxybenzonitrile

Cat. No.: B073248

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An In-depth Technical Guide to **2-Amino-6-methoxybenzonitrile**: Molecular Weight and Formula

This technical guide provides essential information regarding the molecular weight and chemical formula of **2-Amino-6-methoxybenzonitrile**, a compound of interest for researchers, scientists, and professionals in drug development.

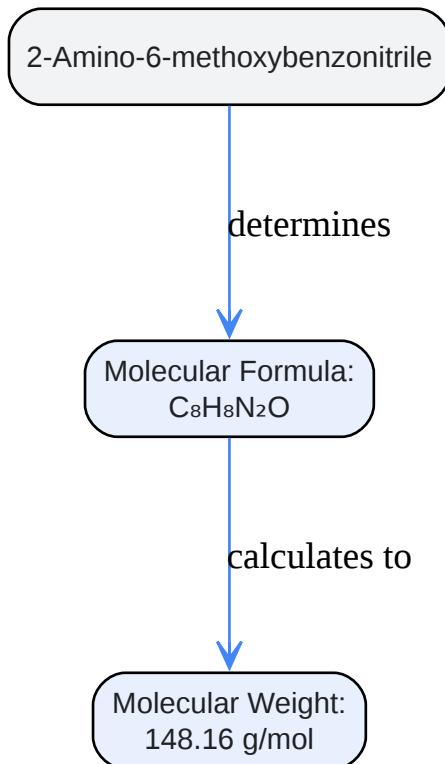
## Core Molecular Data

The fundamental molecular properties of **2-Amino-6-methoxybenzonitrile** are summarized below. This data is critical for a wide range of applications, from reaction stoichiometry to analytical characterization.

Property	Value
Chemical Formula	C <sub>8</sub> H <sub>8</sub> N <sub>2</sub> O <sup>[1][2][3]</sup>
Molecular Weight	148.16 g/mol
Alternate Molecular Weight	148.164 <sup>[1]</sup>
CAS Number	1591-37-3 <sup>[1][4]</sup>

## Structural and Logical Representation

The relationship between the compound's nomenclature and its core molecular data can be visualized as a direct logical flow. The chemical name defines a specific molecular structure, from which the molecular formula is derived, and subsequently, the molecular weight is calculated.



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Logical relationship of **2-Amino-6-methoxybenzonitrile** data.

## Experimental Protocols

While this document focuses on the core molecular data, it is important to note that experimental protocols involving **2-Amino-6-methoxybenzonitrile** are diverse. It is widely utilized as a precursor in the synthesis of more complex molecules, particularly in the development of pharmaceuticals such as anticancer and antimicrobial agents.<sup>[3]</sup> The specific methodologies for its use would be detailed in relevant synthetic or analytical research papers. For instance, it can undergo reactions involving its amine and nitrile functional groups, making it a versatile building block in organic chemistry.<sup>[3]</sup>

## Signaling Pathways

The direct involvement of **2-Amino-6-methoxybenzonitrile** in specific signaling pathways is not extensively documented in publicly available literature. Its primary role, as highlighted in various chemical and pharmaceutical contexts, is that of a synthetic intermediate. Therefore, its biological effects would be attributed to the larger, more complex molecules synthesized from it. Researchers investigating the biological activity of derivatives of this compound would typically perform assays to determine their effects on specific cellular signaling pathways relevant to their therapeutic targets.

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## References

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